

# An In-depth Technical Guide to 1-Bromononane-d19

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## Compound of Interest

Compound Name: 1-Bromononane-d19

Cat. No.: B12399948

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This technical guide provides a comprehensive overview of the structure, formula, and properties of the deuterated organic compound **1-Bromononane-d19**. It is intended for researchers, scientists, and professionals in the field of drug development and other areas of chemical research where isotopically labeled compounds are utilized. This document summarizes key quantitative data, outlines a plausible experimental protocol for its synthesis, and includes visualizations to illustrate the synthetic pathway.

## Core Concepts and Structure

**1-Bromononane-d19** is the deuterated analog of 1-bromononane, where 19 hydrogen atoms have been replaced by deuterium atoms. Its chemical formula is C<sub>9</sub>D<sub>19</sub>Br.[\[1\]](#)[\[2\]](#) The molecular weight of **1-Bromononane-d19** is approximately 226.27 g/mol.[\[1\]](#)[\[2\]](#) This isotopic labeling makes it a valuable tool in various research applications, particularly in mechanistic studies, as a tracer, and in pharmacokinetic and metabolic profiling of drugs.[\[3\]](#)[\[4\]](#)

The structure of **1-Bromononane-d19** consists of a nine-carbon aliphatic chain where all hydrogen positions are occupied by deuterium, with a bromine atom attached to the terminal carbon.

### Synonyms:

- Nonane-1,1,1,2,2,3,3,4,4,5,5,6,6,7,7,8,8,9,9-d19, 9-bromo-
- 9-Bromononane-d19

- 1-Nonyl-d19 bromide[1]

## Quantitative Data Summary

The following table summarizes the key quantitative data for **1-Bromononane-d19** and its non-deuterated counterpart, 1-Bromononane. Data for the deuterated compound is limited, and therefore, some physical properties are inferred from the non-deuterated analog.

Property	1-Bromononane-d19	1-Bromononane (for comparison)
Molecular Formula	C <sub>9</sub> D <sub>19</sub> Br[1][2]	C <sub>9</sub> H <sub>19</sub> Br
Molecular Weight	226.27 g/mol [1][2]	207.15 g/mol
CAS Number	1219805-90-9[1]	693-58-3
Appearance	Neat/Liquid[1]	Clear, colorless liquid[5]
Isotopic Purity (atom % D)	≥ 98%	N/A
Melting Point	N/A	-29 °C[5][6]
Boiling Point	N/A	201 °C (lit.)
Density	N/A	1.084 g/mL at 25 °C (lit.)
Refractive Index	N/A	n <sub>20/D</sub> 1.454 (lit.)

## Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **1-Bromononane-d19** is not readily available in the public domain. However, a plausible and commonly employed synthetic route involves a two-step process: the deuteration of a suitable precursor followed by bromination. A general methodology is outlined below, based on established chemical principles.

### Step 1: Synthesis of Nonan-1-ol-d20 (Deuterated Precursor)

The synthesis of the deuterated alcohol precursor, Nonan-1-ol-d20, can be achieved through the reduction of a nonanoic acid derivative (e.g., nonanoic acid or methyl nonanoate) using a

powerful deuterating agent.

- Materials:

- Methyl nonanoate
- Lithium aluminum deuteride ( $\text{LiAlD}_4$ )
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Deuterium oxide ( $\text{D}_2\text{O}$ )
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )

- Procedure:

- A solution of methyl nonanoate in anhydrous diethyl ether is added dropwise to a stirred suspension of lithium aluminum deuteride in the same solvent under an inert atmosphere (e.g., argon or nitrogen) and cooled in an ice bath.
- The reaction mixture is stirred at room temperature for several hours to ensure complete reduction.
- The reaction is quenched by the slow, sequential addition of  $\text{D}_2\text{O}$  to decompose the excess  $\text{LiAlD}_4$  and the resulting aluminum alkoxide complex.
- The resulting precipitate is filtered off, and the organic layer is separated.
- The organic phase is washed with brine, dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure to yield Nonan-1-ol-d20.

### Step 2: Bromination of Nonan-1-ol-d20

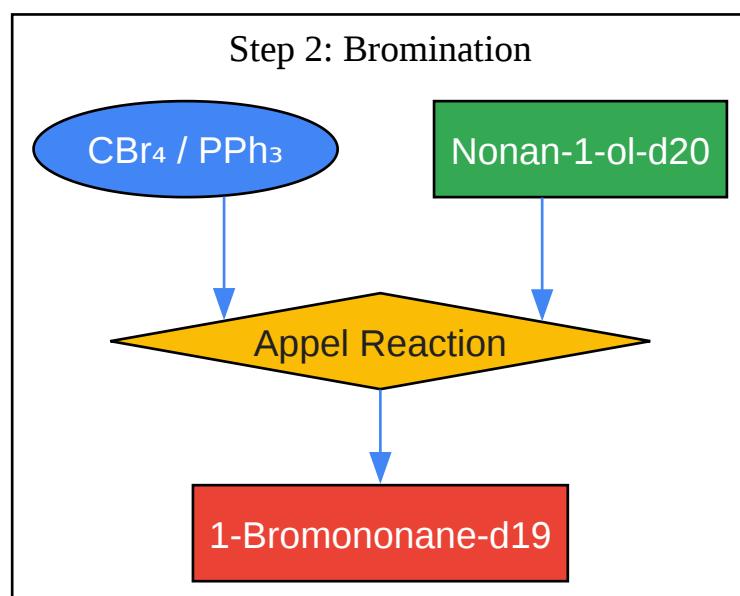
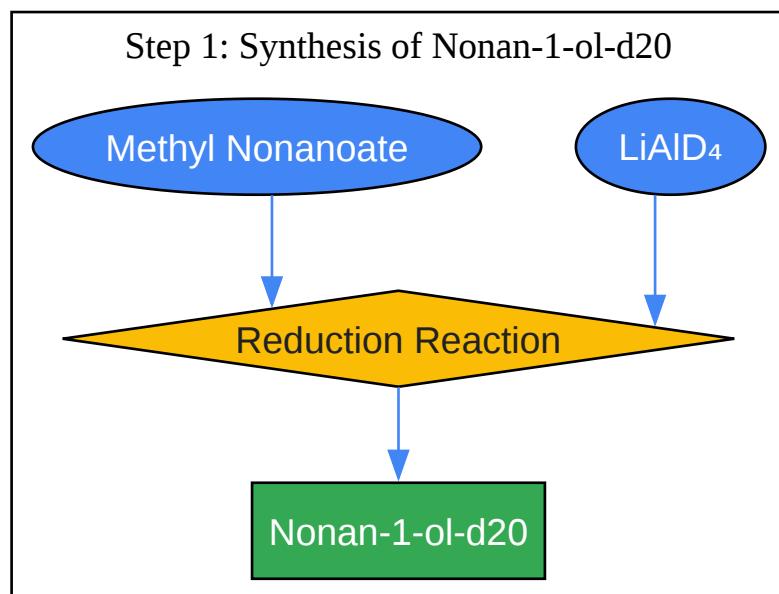
The conversion of the deuterated alcohol to the corresponding alkyl bromide can be accomplished using various brominating agents. A common and effective method is the Appel reaction.

- Materials:

- Nonan-1-ol-d20
- Carbon tetrabromide (CBr<sub>4</sub>)
- Triphenylphosphine (PPh<sub>3</sub>)
- Anhydrous dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>)
- Procedure:
  - To a solution of Nonan-1-ol-d20 and carbon tetrabromide in anhydrous dichloromethane, triphenylphosphine is added portion-wise at 0 °C.
  - The reaction mixture is allowed to warm to room temperature and stirred for several hours.
  - The reaction progress is monitored by thin-layer chromatography (TLC).
  - Upon completion, the solvent is removed under reduced pressure.
  - The crude product is purified by column chromatography on silica gel to afford **1-Bromononane-d19**.

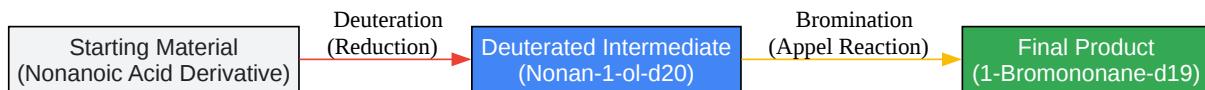
## Visualizations

The following diagrams illustrate the logical workflow of the proposed synthesis for **1-Bromononane-d19**.



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Caption: Synthetic workflow for **1-Bromononane-d19**.



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Caption: Logical relationship of synthetic steps.

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